

Captan-d6: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name:	Captan-d6
CAS No.:	1330190-00-5
Cat. No.:	B15565400

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the safety data, handling precautions, and toxicological profile of **Captan-d6** (CAS No. 1330190-00-5). This isotopically labeled analogue of Captan is primarily used as an internal standard in analytical chemistry, particularly for quantification by GC- or LC-MS.[1] Given its application in sensitive laboratory environments, a thorough understanding of its safe handling is paramount.

Section 1: Safety Data Sheet (SDS) Summary

Captan-d6 is a deuterated form of Captan, a non-systemic fungicide.[2][3] While the deuteriation may slightly alter some physical properties, the toxicological and hazardous characteristics are generally considered equivalent to its non-labeled counterpart for the purposes of a safety assessment. **Captan-d6** is typically supplied as a solid or in a solvent solution, such as acetonitrile or acetone.[4][5]

Hazard Identification

Captan-d6 is classified as a hazardous substance. The primary hazards are associated with its potential carcinogenicity, severe eye irritation, and skin sensitization.[6][7]

GHS Classification:

- Acute Toxicity, Inhalation (Category 3 or 4)[4][6]
- Serious Eye Damage/Eye Irritation (Category 1 or 2)[4][6][7]
- Skin Sensitization (Category 1)[6][7]
- Carcinogenicity (Category 2)[6][7]
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1)[6][7]
- Flammable Liquids (Category 2) - This applies when dissolved in a flammable solvent like acetonitrile.[4]

Signal Word: Danger[4][6]

Hazard Statements:

- H225: Highly flammable liquid and vapour (if in flammable solvent).[4]
- H302/H312/H332: Harmful if swallowed, in contact with skin, or if inhaled.[4]
- H317: May cause an allergic skin reaction.[6][7]
- H318: Causes serious eye damage.[6][7]
- H331: Toxic if inhaled.[6][8]
- H351: Suspected of causing cancer.[6][8]
- H400: Very toxic to aquatic life.[6][8]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Captan-d6**.

Property	Value	Source
Molecular Formula	C ₉ H ₂ D ₆ Cl ₃ NO ₂ S	[1][6]
Molecular Weight	306.63 g/mol	[2][4][6]
CAS Number	1330190-00-5	[1][2][4]
Appearance	White to light yellow solid/powder	[2][6]
Purity	≥98-99% deuterated forms	[1][6]
Boiling Point	314.2 ± 52.0 °C at 760 mmHg	[9]
Flash Point	143.8 ± 30.7 °C	[9]
Density	1.6 ± 0.1 g/cm ³	[9]
Vapor Pressure	73.18 hPa at 15°C; 121.44 hPa at 25°C (for Acetonitrile solution)	[4]
Solubility	Chloroform, Ethyl Acetate, Methanol (Slightly soluble)	[1]

Toxicological Information

The toxicological profile of Captan provides a basis for assessing the risks of **Captan-d6**. Captan is classified by the EPA as "likely to be carcinogenic to humans" under specific conditions of prolonged, high-level exposure that cause cell damage and regeneration.[10] It is not considered carcinogenic via skin contact due to very low dermal penetration.[10]

Toxicity Metric	Value/Observation	Source
Acute Oral Toxicity	Harmful if swallowed (Category 4)	[4]
Acute Dermal Toxicity	Harmful in contact with skin (Category 4)	[4]
Acute Inhalation Toxicity	Toxic or harmful if inhaled (Category 3 or 4)	[4][6]
Eye Irritation	Causes serious eye damage (Category 1)	[6][7][10]
Skin Irritation	Not a skin irritant (Category IV)	[10]
Skin Sensitization	Moderate skin sensitizer	[7][10]
Mutagenicity	May cause mutations (genetic changes)	[11]

Exposure Limits

Occupational exposure limits have been established for Captan and should be applied to work with **Captan-d6**.

Organization	Limit Type	Value
NIOSH	REL (10-hr TWA)	5 mg/m ³
ACGIH	TLV (8-hr TWA)	5 mg/m ³ (inhalable fraction)

Section 2: Handling Precautions and Protocols

Strict adherence to safety protocols is mandatory when handling **Captan-d6**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[8][12]

- If working with solutions, ensure all sources of ignition are removed, as solvents like acetonitrile are highly flammable.[4]
- An eyewash station and safety shower must be readily accessible.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[4][12]
- Skin Protection: Handle with chemically resistant gloves (e.g., nitrile rubber) inspected before use. Wear a protective lab coat.[4][12]
- Respiratory Protection: If working outside a fume hood or with the solid powder where dust may be generated, use a NIOSH-approved respirator.[8]

Safe Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor, mist, or dust. [12] Do not eat, drink, or smoke in the work area.[4] Wash hands thoroughly after handling. [12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[4] If dissolved in a flammable solvent, store in a flammable liquids cabinet. Recommended storage temperature is 4°C.[4] Store locked up.[8]

Section 3: Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][12]
- Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[4][12]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[4][8]

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[4][12]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][12]
- Specific Hazards: Hazardous decomposition products may include carbon oxides.[12]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[4][12]

Accidental Release Measures

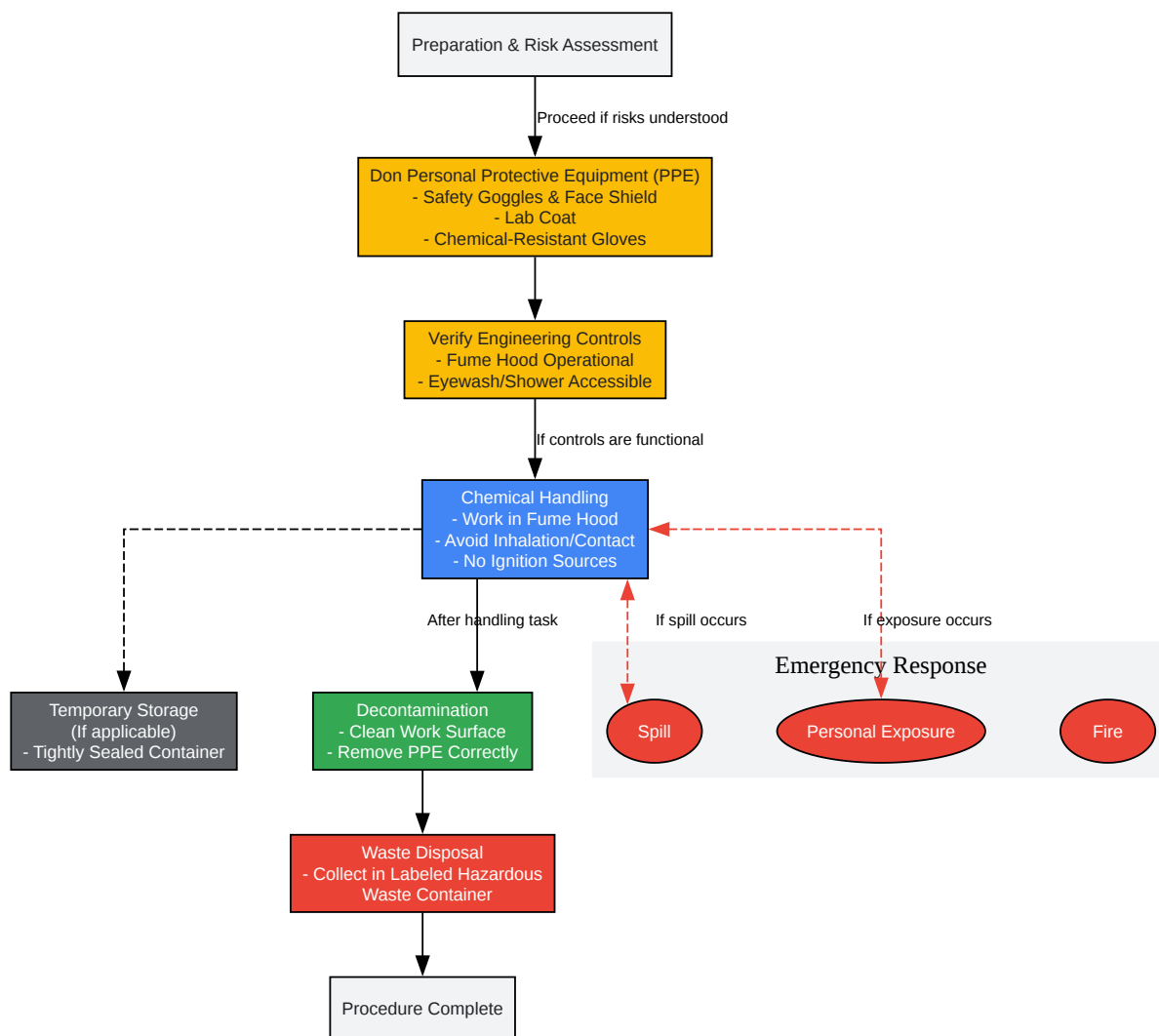
- Personal Precautions: Use personal protective equipment. Evacuate personnel to safe areas. Ensure adequate ventilation and remove all sources of ignition.[4]
- Environmental Precautions: Prevent further leakage or spillage. Do not let the product enter drains or watercourses.[4][8]
- Containment and Cleanup: For liquid spills, contain the spillage and collect with an electrically protected vacuum cleaner or by wet-brushing. For solid spills, soak up with inert absorbent material. Place in a suitable, closed container for disposal according to local regulations.[4][12]

Section 4: Experimental Protocols and Methodologies

The search results reference toxicological studies on Captan but do not provide detailed experimental protocols. For instance, studies have demonstrated that Captan can induce chromosomal aberrations in mouse bone marrow and testicular cells and may cause a skin allergy.[1][11] Another study on alfalfa leafcutting bees involved topical application or dietary administration to assess survival rates.[1] Researchers planning similar studies should consult peer-reviewed toxicological literature and established guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development) for detailed methodologies on assays such as skin sensitization, mutagenicity, and acute toxicity testing.

Section 5: Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **Captan-d6** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **Captan-d6**.

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